

# An In-depth Technical Guide to 1-(3-Methylphenyl)ethanamine

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## Compound of Interest

Compound Name: 1-(3-Methylphenyl)ethanamine

Cat. No.: B1308325

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and potential biological significance of **1-(3-Methylphenyl)ethanamine**. The CAS number for this compound is 70138-19-1.[1][2] All quantitative data are presented in structured tables for ease of reference. Detailed methodologies for the synthesis, purification, and analysis of this compound are outlined. Furthermore, this guide explores the potential interaction of **1-(3-Methylphenyl)ethanamine** with monoamine transporters based on structure-activity relationships of substituted phenethylamines, providing a logical framework for future research in drug development.

## Core Properties of 1-(3-Methylphenyl)ethanamine

**1-(3-Methylphenyl)ethanamine** is a primary amine belonging to the phenethylamine class of compounds. Its core structure consists of a phenyl ring substituted with a methyl group at the meta position, attached to an ethylamine side chain.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-(3-Methylphenyl)ethanamine** is provided in the table below. While experimental data for some properties are not readily available in the literature, computed values from reliable sources are included.

Property	Value	Source
CAS Number	70138-19-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	135.21 g/mol	<a href="#">[1]</a>
Physical Form	Solid	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
Flash Point	Not applicable	

## Safety Information

**1-(3-Methylphenyl)ethanamine** is classified as a combustible solid. For detailed safety and handling information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

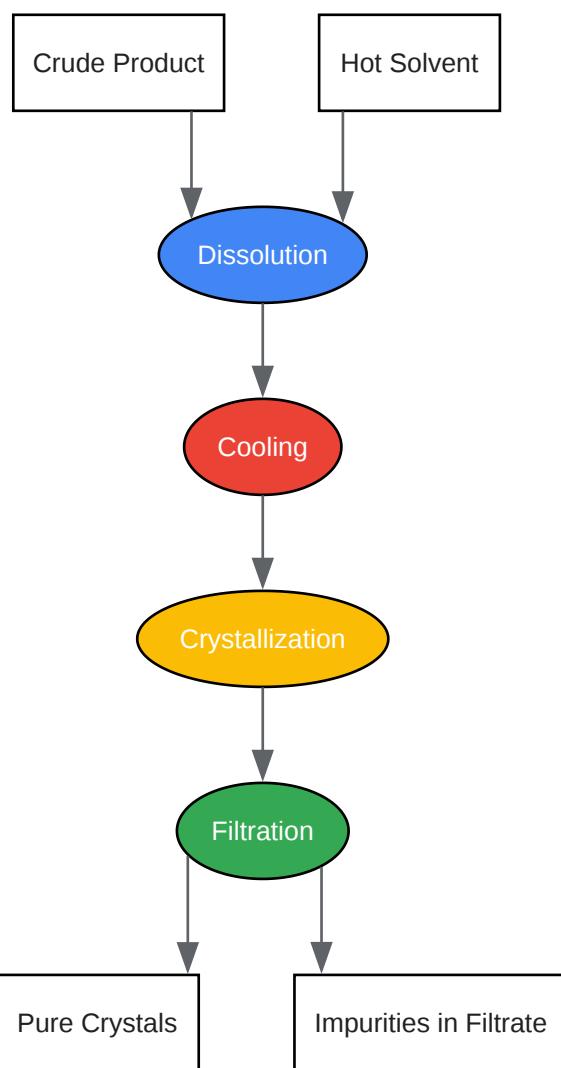
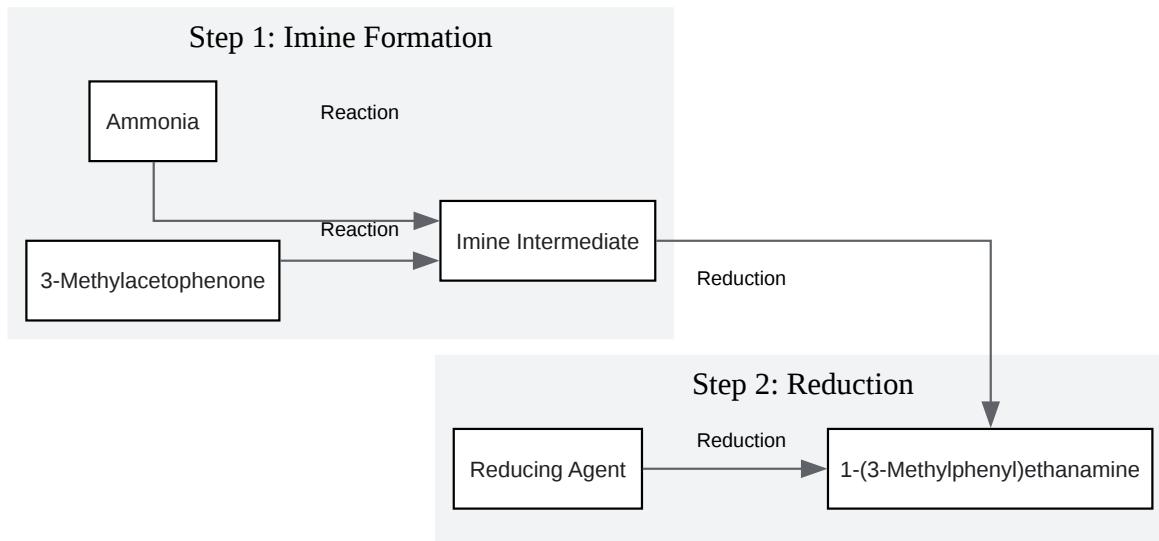
## Experimental Protocols

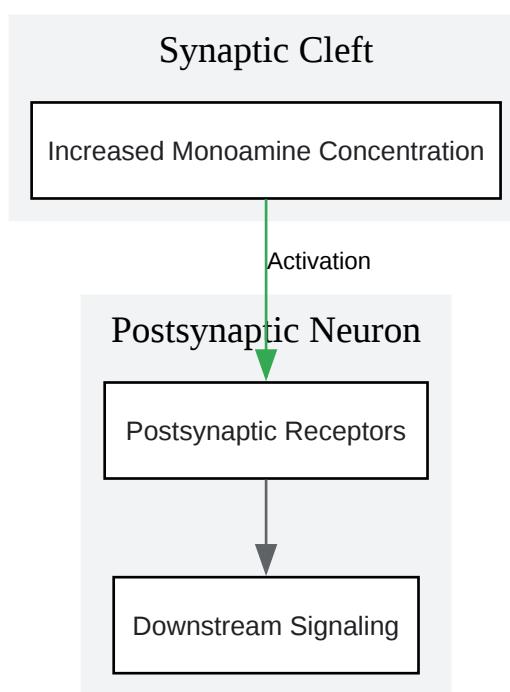
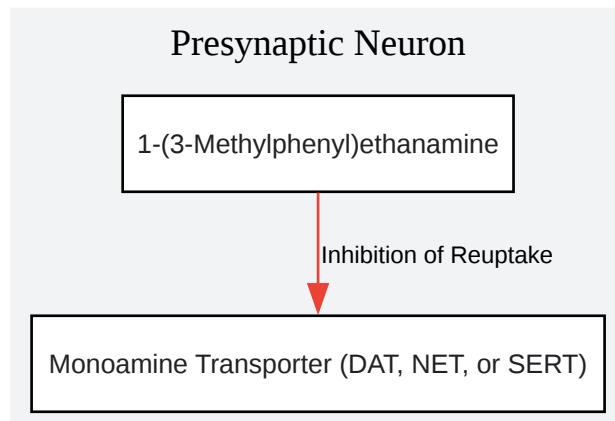
This section outlines detailed methodologies for the synthesis, purification, and analysis of **1-(3-Methylphenyl)ethanamine**, adapted from established procedures for structurally related compounds.

## Synthesis via Reductive Amination

A common and effective method for the synthesis of **1-(3-Methylphenyl)ethanamine** is the reductive amination of 3-methylacetophenone. This two-step, one-pot reaction involves the formation of an imine intermediate followed by its reduction to the corresponding amine.

### Experimental Workflow for Reductive Amination





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## References

- 1. Uncovering Structure-Activity Relationships of Phenethylamines: Paving the Way for Innovative Mental Health Treatments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-(3-Methylphenyl)ethanamine | C9H13N | CID 4027798 - PubChem [pubchem.ncbi.nlm.nih.gov]
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